

In-Depth Technical Guide: 1,1-Dimethylguanidine Hydrochloride

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Compound of Interest

Compound Name: 1,1-Dimethylguanidine hydrochloride

Cat. No.: B146694

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Core Compound Identification

This section provides fundamental identification and structural information for **1,1-Dimethylguanidine hydrochloride**.

Chemical Identity

Parameter	Value	Reference
Compound Name	1,1-Dimethylguanidine hydrochloride	
Synonyms	N,N-Dimethylguanidine hydrochloride, as-Dimethylguanidine hydrochloride	
CAS Number	22583-29-5	
Molecular Formula	C ₃ H ₁₀ ClN ₃	
Molecular Weight	123.59 g/mol	

Chemical Structure

The chemical structure of **1,1-Dimethylguanidine hydrochloride** is presented below. The positive charge is delocalized across the guanidinium group.

Chemical Structure of 1,1-Dimethylguanidine

Physicochemical Properties

A summary of the key physicochemical properties of **1,1-Dimethylguanidine hydrochloride** is provided in the table below. These properties are crucial for its handling, formulation, and application in experimental settings.

Property	Value
Appearance	White to off-white crystalline solid
Melting Point	>300 °C (decomposes)
Solubility	Soluble in water
pKa	~13.5 (of the conjugate acid)

Biological Activity and Pharmacological Data

1,1-Dimethylguanidine hydrochloride is recognized for its activity as an inhibitor of nitric oxide synthases (NOS), enzymes pivotal in the production of the signaling molecule nitric oxide (NO).

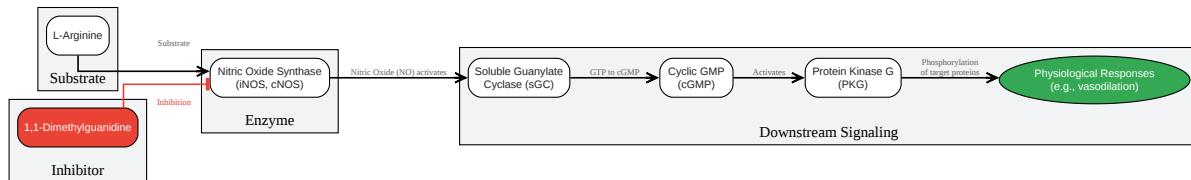
Nitric Oxide Synthase (NOS) Inhibition

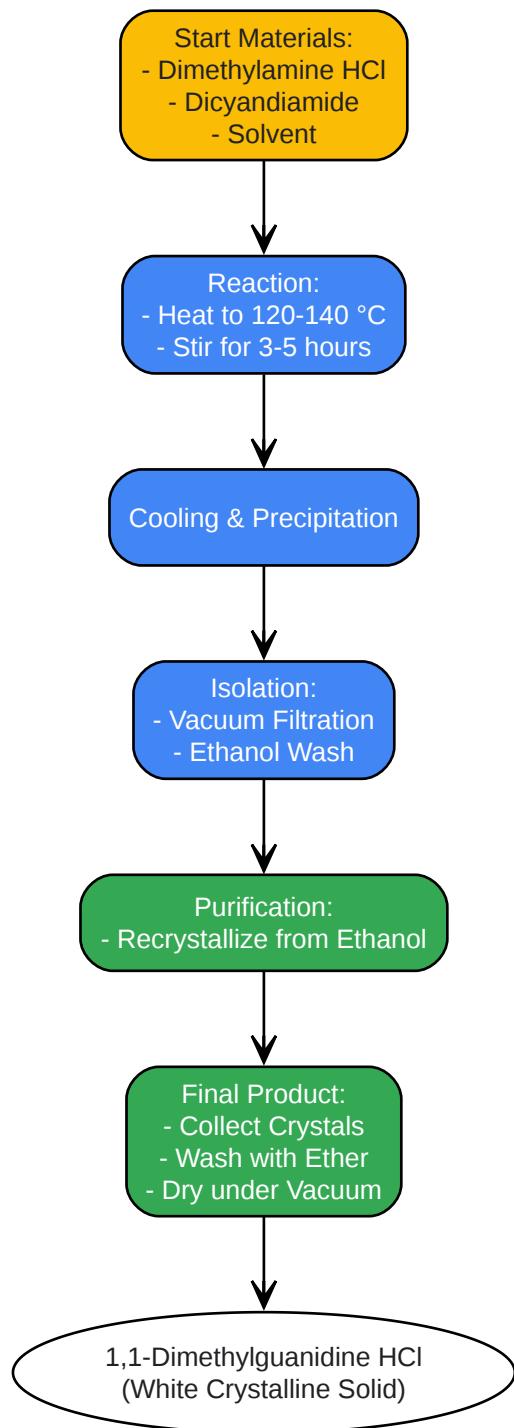
1,1-Dimethylguanidine has been demonstrated to be a potent inhibitor of both the inducible (iNOS) and constitutive (cNOS) isoforms of nitric oxide synthase.^[1] A comparative study has shown that while it is a potent inhibitor of both isoforms, it is approximately 10-fold less potent than aminoguanidine as an inhibitor of cytokine-induced nitric oxide formation.^[1]

Target	Activity	Potency Relative to Aminoguanidine (for iNOS)
Inducible Nitric Oxide Synthase (iNOS)	Inhibitor	~10-fold less potent
Constitutive Nitric Oxide Synthase (cNOS)	Potent Inhibitor	Not specified

Signaling Pathway Involvement

The primary signaling pathway affected by 1,1-Dimethylguanidine is the nitric oxide/cyclic guanosine monophosphate (NO/cGMP) pathway. By inhibiting NOS, 1,1-Dimethylguanidine reduces the synthesis of nitric oxide from L-arginine. Nitric oxide is a key activator of soluble guanylate cyclase (sGC), which in turn catalyzes the formation of cGMP from GTP. Cyclic GMP acts as a second messenger, activating protein kinase G (PKG) and modulating various downstream cellular processes, including smooth muscle relaxation, neurotransmission, and immune responses.



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References

- 1. Inhibition of nitric oxide formation by guanidines - PubMed [pubmed.ncbi.nlm.nih.gov]
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